Confirming NLRP3 Target Engagement by JC-171

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Compound of Interest	
Compound Name:	*JC-171*
CAS No.:	*2112809-98-8*
Cat. No.:	*B608175*

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Executive Summary: The Hydroxyl-Sulfonamide Solution

The NLRP3 inflammasome is a master regulator of innate immunity, implicated in pathologies ranging from Multiple Sclerosis (MS) to Alzheimer's disease. While MCC950 remains the gold standard for potency, its clinical translation has been hampered by hepatotoxicity and metabolic stability issues.

JC-171 (a hydroxyl-sulfonamide analogue of JC-21) has emerged as a critical alternative.[1] Unlike general anti-inflammatories, **JC-171** specifically targets the NLRP3-ASC assembly interface. This guide details the experimental framework to confirm **JC-171** target engagement, distinguishing it from upstream signaling inhibitors or downstream cytokine blockers.

Comparative Analysis: JC-171 vs. Leading Alternatives

The following table contrasts **JC-171** with the standard inhibitor (MCC950) and a direct ATPase inhibitor (CY-09) to contextualize its utility in research.

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Feature	JC-171	MCC950 (CRID3)	CY-09
Primary Target	NLRP3 Inflammasome Assembly (Disrupts NLRP3-ASC interaction)	NLRP3 NACHT Domain (Walker B motif binder; locks inactive conformation)	NLRP3 ATPase Activity (Walker A motif binder)
Potency (IC50)	~8.45 µM (Cellular IL-1β release)	~7-10 nM (Cellular IL-1β release)	~1-5 µM
Solubility	High (Hydroxyl-sulfonamide modification improves polarity)	Moderate	Low (Hydrophobic)
In Vivo Efficacy	Proven in EAE (MS model); 10–100 mg/kg	Proven in MOG-EAE, CAPS, etc.	Proven in CAPS models
Toxicity Profile	No significant cytotoxicity at 30 µM	Known hepatotoxicity in clinical trials	Generally low in preclinical
Key Advantage	Improved physicochemical properties over parent JC-21; durable in vivo effect.	Extreme potency (nanomolar range).	Direct inhibition of ATPase cycle.

Mechanism of Action & Signaling Pathway

To confirm target engagement, one must understand where **JC-171** acts. Unlike inhibitors that block Potassium (K+) efflux (upstream), **JC-171** acts at the assembly step, preventing the recruitment of the adaptor protein ASC to the NLRP3 sensor.

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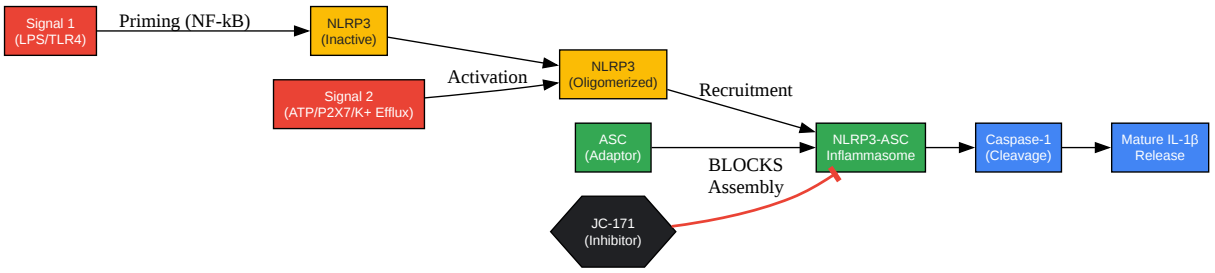

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Figure 1: **JC-171** intervenes at the critical junction of NLRP3-ASC complex formation, preventing the nucleation of ASC specks and subsequent Caspase-1 activation.

Experimental Protocols for Target Engagement

Confirming **JC-171** activity requires a tiered approach: Functional Validation (Output) followed by Mechanistic Confirmation (Interaction).

Protocol 1: Functional Verification (The "Output" Check)

Objective: Quantify the inhibition of IL-1β release and Caspase-1 activation in macrophages.

Reagents:

- J774A.1 cells or Bone Marrow-Derived Macrophages (BMDMs).[2]
- LPS (Priming agent).[2]
- ATP or Nigericin (Activation signal).[3]
- **JC-171** (dissolved in DMSO).

Workflow:

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- Seeding: Plate J774A.1 cells at

  cells/well in 12-well plates.
- Priming: Treat with LPS (1 µg/mL) for 4.5 hours to upregulate NLRP3 expression.
- Inhibitor Treatment: Add **JC-171** (0, 1, 10, 30 µM) for 30 minutes before the activation signal.
- Activation: Add ATP (5 mM) for 30–60 minutes.
- Harvest: Collect supernatant for ELISA (IL-1β) and cell lysate for Western Blot (Caspase-1 p20).

Success Criteria:

- ELISA: Dose-dependent reduction of IL-1β with an IC50

  8–10 µM.[2]
- Western Blot: Disappearance of the cleaved Caspase-1 (p20) band in **JC-171** treated samples, while pro-Caspase-1 remains constant.

Protocol 2: Mechanistic Target Engagement (The "Interaction" Check)

Objective: Prove **JC-171** physically disrupts the NLRP3-ASC protein-protein interaction (PPI). This is the definitive assay for this compound.

Rationale: Functional assays (Protocol 1) only prove inhibition. To confirm target engagement specifically at the inflammasome assembly step (as claimed by Guo et al.), you must perform a Co-Immunoprecipitation (Co-IP).

Workflow Visualization:

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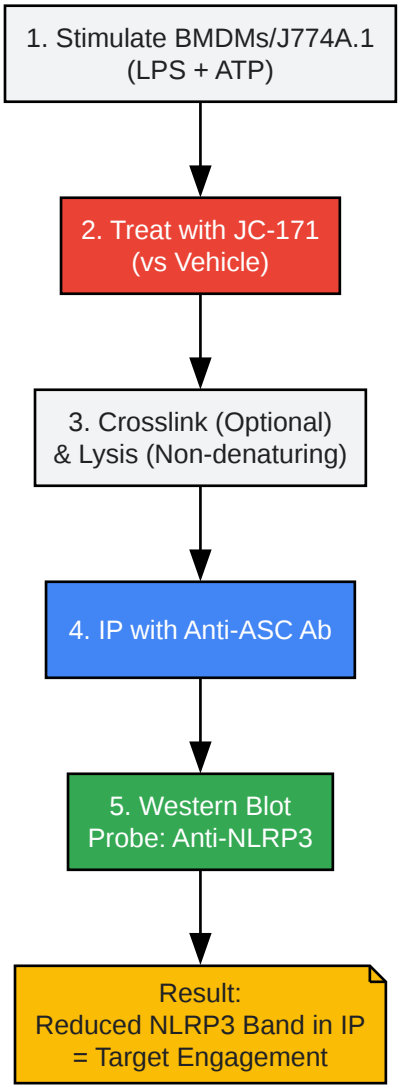

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Figure 2: Co-IP workflow to validate the disruption of the NLRP3-ASC complex.

Step-by-Step Protocol:

- Cell Prep: Seed

  J774A.1 cells in 10cm dishes.

- Treatment: Prime with LPS (4 h). Add **JC-171** (30 µM) or Vehicle for 30 min. Stimulate with ATP (30 min).

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- Lysis: Lyse cells in IP buffer (NP-40 or weak Triton X-100) containing protease inhibitors. Crucial: Do not use harsh denaturing buffers (SDS) that disrupt native complexes.
- Immunoprecipitation:
  - Incubate lysates with Anti-ASC antibody overnight at 4°C.
  - Add Protein A/G agarose beads for 2 hours.
- Wash: Wash beads 3x with lysis buffer to remove non-specific binders.
- Elution & Blot: Boil beads in SDS loading buffer. Run SDS-PAGE.
- Detection: Blot for NLRP3.

Interpretation:

- Vehicle Control: Strong NLRP3 band detected in the Anti-ASC IP lane (Complex intact).
- **JC-171** Treated: Significantly reduced or absent NLRP3 band in the Anti-ASC IP lane (Complex disrupted).
- Note: Blotting for ASC in the IP lane serves as the loading control to ensure IP efficiency was equal.

Protocol 3: Specificity Validation (The "Off-Target" Check)

Objective: Ensure **JC-171** is not a general Caspase-1 inhibitor or broad immunosuppressant.

Method:

- AIM2 Inflammasome: Transfect Poly(dA:dT) into LPS-primed macrophages.
- NLRC4 Inflammasome: Transfect Flagellin or infect with Salmonella typhimurium.
- Readout: Measure IL-1β release.

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Success Criteria:

- **JC-171** should NOT inhibit IL-1β release induced by Poly(dA:dT) or Flagellin.
- If it inhibits these, the compound is acting downstream (e.g., directly inhibiting Caspase-1) rather than engaging NLRP3 specifically.

References

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